

A Comprehensive Technical Guide to 3,3-Dimethylbutanal

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Compound of Interest

Compound Name: 3,3-Dimethylbutyraldehyde

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Dimethylbutanal, also known as **3,3-dimethylbutyraldehyde** or tert-butylacetaldehyde, is a branched saturated aliphatic aldehyde.^[1] It is a key intermediate in the synthesis of various organic compounds, most notably the high-intensity sweetener neotame.^{[1][2][3]} This document provides an in-depth overview of its chemical properties, synthesis protocols, and applications, tailored for professionals in research and drug development.

Chemical and Physical Properties

3,3-Dimethylbutanal is a colorless liquid with a distinctive, somewhat fruity or unpleasant odor.^{[1][4]} It is soluble in organic solvents and has limited solubility in water.^[4] The key physicochemical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	3,3-Dimethylbutanal	[1][5]
Synonyms	3,3-Dimethylbutyraldehyde, Neohexanal, tert- Butylacetaldehyde	[1]
CAS Number	2987-16-8	[1]
Molecular Formula	C6H12O	[1][4]
Molar Mass	100.161 g·mol ⁻¹	[1]
Appearance	Clear, colorless liquid	[1][3][6]
Density	0.798 g/cm ³ (at 25 °C)	[1]
Boiling Point	104 to 106 °C	[1]
Melting Point	-24 °C	[1]
Refractive Index	1.397 (at 20°C)	[6]
Solubility in Water	7.6 g/L	[1]
Flash Point	13 °C (closed cup)	

Synthesis of 3,3-Dimethylbutanal

Several synthetic routes for 3,3-Dimethylbutanal have been developed, each with distinct advantages and applications. Below are detailed protocols for some of the key methods.

Catalytic Dehydrogenation of 3,3-Dimethyl-1-butanol

This method involves the copper-catalyzed dehydrogenation of the corresponding alcohol.[1]

Experimental Protocol:

- **Catalyst Preparation:** Prepare a copper-based catalyst.
- **Reaction Setup:** In a suitable reactor, charge 3,3-dimethyl-1-butanol.

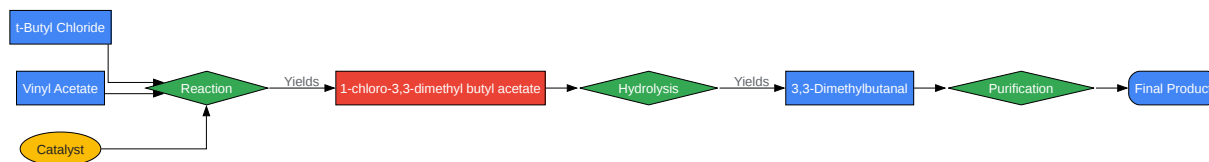
- **Reaction Conditions:** Heat the reactor to the reaction temperature and pass the alcohol vapor over the copper catalyst.
- **Product Collection:** The resulting 3,3-Dimethylbutanal is collected through condensation.
- **Purification:** The crude product is purified by distillation.

Synthesis from t-Butyl Chloride and Vinyl Acetate

A common industrial method involves the reaction of t-butyl chloride and vinyl acetate in the presence of a catalyst.[\[7\]](#)[\[8\]](#)

Experimental Protocol:

- **Reaction Setup:** Add dichloromethane to a reactor and cool to between -7°C and 2°C.
- **Catalyst Addition:** Add a catalyst such as aluminum trichloride, p-toluenesulfonic acid, or iron trichloride.[\[7\]](#)[\[8\]](#)
- **Reactant Addition:** Slowly add t-butyl chloride followed by vinyl acetate to the cooled mixture.
- **Reaction:** Allow the mixture to react for approximately 2 hours at a temperature between -2°C and 0°C to yield 1-chloro-3,3-dimethyl butyl acetate.[\[7\]](#)
- **Hydrolysis:** The intermediate is then subjected to hydrolytic disproportionation at 100-110°C.[\[7\]](#)
- **Purification:** The final product, 3,3-Dimethylbutanal, is purified by distillation.[\[7\]](#)



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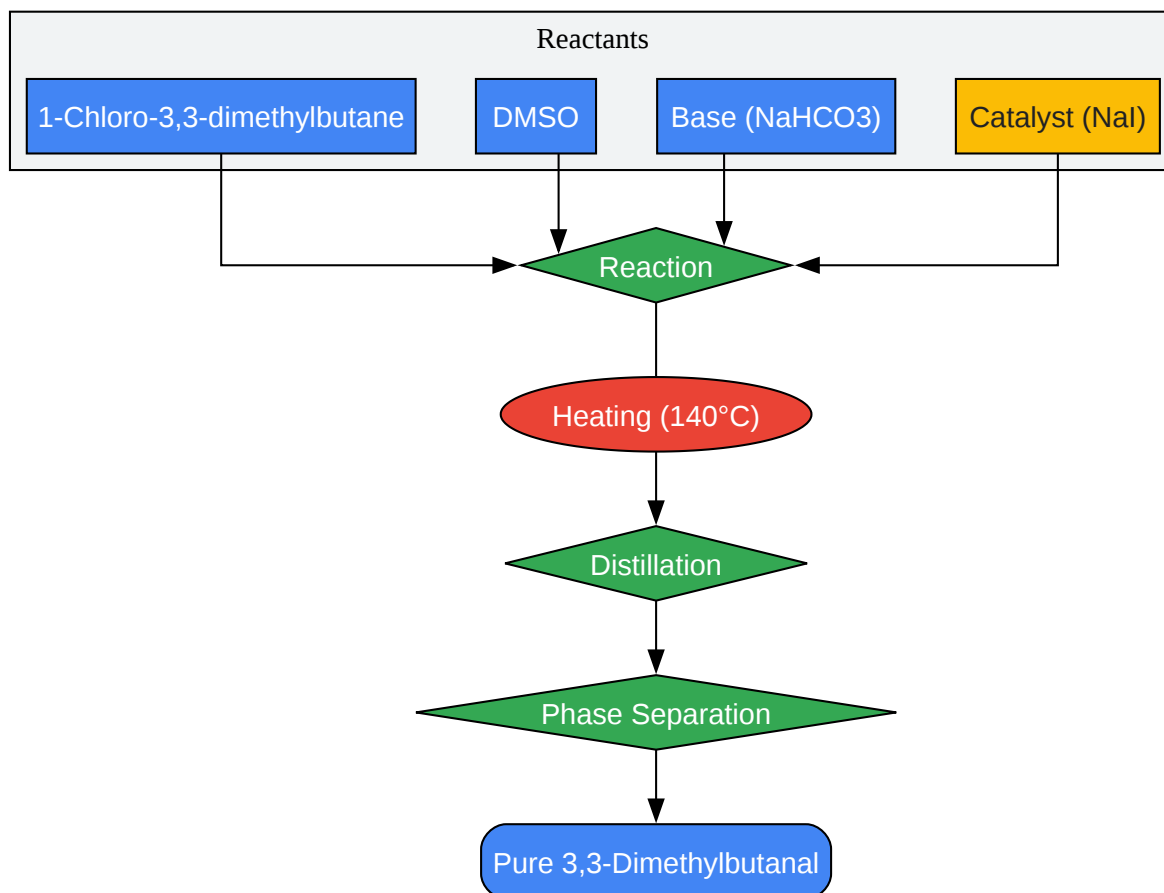
Synthesis of 3,3-Dimethylbutanal from t-Butyl Chloride and Vinyl Acetate.

Oxidation of 1-Chloro-3,3-dimethylbutane

This method utilizes the oxidation of 1-chloro-3,3-dimethylbutane with dimethyl sulfoxide (DMSO).[2]

Experimental Protocol:

- **Reactant Mixture:** In a round-bottom flask, combine 1-chloro-3,3-dimethylbutane, sodium bicarbonate, sodium iodide, and DMSO.
- **Reaction:** Heat the mixture to 140°C and stir for 2.5 hours.[2]
- **Distillation:** After the reaction, add water to the mixture and distill to obtain an azeotropic mixture of 3,3-Dimethylbutanal and water.
- **Separation and Purification:** Separate the organic phase to yield pure 3,3-Dimethylbutanal. [2] The purity of the aldehyde can exceed 99% by GC.[2]



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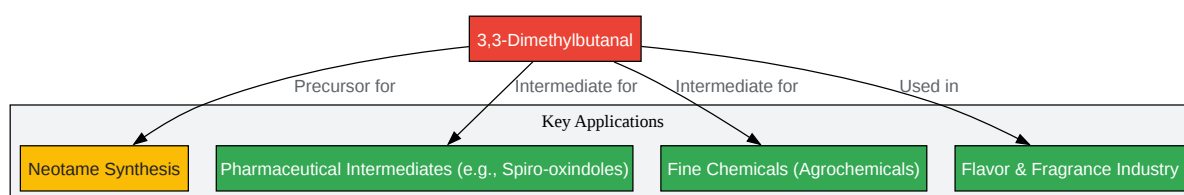
Oxidation of 1-Chloro-3,3-dimethylbutane to 3,3-Dimethylbutanal.

Applications in Research and Development

3,3-Dimethylbutanal is a versatile intermediate with several important applications in the chemical and pharmaceutical industries.

- **Sweetener Synthesis:** Its primary application is as a key raw material in the synthesis of the artificial sweetener neotame.[1][2] Neotame is produced through the reductive alkylation of aspartame with 3,3-Dimethylbutanal.[2]

- **Pharmaceutical Intermediates:** It serves as an intermediate in the preparation of spiro-oxindoles, which are potent and specific small-molecule inhibitors of the MDM2-p53 interaction, a target in cancer therapy.[6]
- **Fine Chemicals:** The compound is used in the synthesis of various fine chemicals, including those for the agrochemical industry.[9]
- **Flavor and Fragrance:** It is utilized as a flavoring agent in food products and as a component in perfumes.[4][9]



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Major applications of 3,3-Dimethylbutanal.

Safety and Handling

3,3-Dimethylbutanal is a highly flammable liquid and vapor. It can cause skin and eye irritation and may cause respiratory irritation. Appropriate personal protective equipment, including eye shields, face shields, and gloves, should be worn when handling this chemical. It should be stored in a well-ventilated place and kept cool.

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